

Technical Guide: 4-(4-Bromophenyl)piperidin-2-one (CAS 1893051-68-7)

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)piperidin-2-one

Cat. No.: B1449678

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Abstract

This document provides a summary of the currently available technical information for the chemical compound **4-(4-Bromophenyl)piperidin-2-one**, CAS number 1893051-68-7. It is intended for researchers, scientists, and drug development professionals. Despite a comprehensive search of scientific literature and chemical databases, it has been determined that there is a significant lack of in-depth technical data for this specific molecule. This guide presents the basic chemical properties that have been identified and contextualizes the general interest in the broader class of piperidine-containing compounds in medicinal chemistry.

Introduction

4-(4-Bromophenyl)piperidin-2-one is a substituted piperidinone, a class of heterocyclic compounds that are of significant interest in medicinal chemistry and drug discovery. The piperidine scaffold is a common feature in many biologically active molecules and approved pharmaceutical agents.^{[1][2]} Substituted piperidines have been explored for a wide range of therapeutic applications, including as anticancer, antiviral, and central nervous system-acting agents.^{[1][3]} This document aims to collate the available technical information for the specific derivative, **4-(4-Bromophenyl)piperidin-2-one**.

Chemical and Physical Properties

Limited information is available regarding the specific physicochemical properties of **4-(4-Bromophenyl)piperidin-2-one**. The basic molecular details are summarized in the table

below.

Property	Value	Source(s)
CAS Number	1893051-68-7	[4] [5] [6]
Molecular Formula	C ₁₁ H ₁₂ BrNO	[4] [6]
Molecular Weight	254.12 g/mol	[4] [6]
IUPAC Name	4-(4-bromophenyl)piperidin-2-one	[4]
Canonical SMILES	<chem>C1NC(=O)CC(C1)C2=CC=C(C=C2)Br</chem>	[6]

This compound is listed as a building block or drug intermediate by several chemical suppliers, indicating its availability for research purposes.[\[4\]](#)[\[7\]](#)

Synthesis

A specific, validated synthetic protocol for **4-(4-Bromophenyl)piperidin-2-one** could not be identified in the public domain. However, general methods for the synthesis of substituted 4-piperidones are documented in the chemical literature.[\[8\]](#) For related but structurally distinct compounds, such as 4-(4'-Bromophenyl)piperidine, a synthesis method involving the reduction of 4-(4-bromophenyl)-1,2,3,6-tetrahydropyridine has been described.[\[9\]](#)[\[10\]](#) It is plausible that a multi-step synthesis starting from a suitable precursor could yield **4-(4-Bromophenyl)piperidin-2-one**, but no specific examples have been published.

Biological Activity and Mechanism of Action

There is no available information in peer-reviewed literature or public databases regarding the biological activity or mechanism of action of **4-(4-Bromophenyl)piperidin-2-one**. While the broader class of piperidine derivatives has been shown to exhibit a wide range of pharmacological activities, including acting as CCR5 antagonists for HIV infection and modulating dopamine and serotonin transporters, no such data has been published for this specific compound.[\[11\]](#)[\[12\]](#)

Experimental Protocols

Due to the absence of published research on **4-(4-Bromophenyl)piperidin-2-one**, no experimental protocols for its use in biological or chemical assays are available.

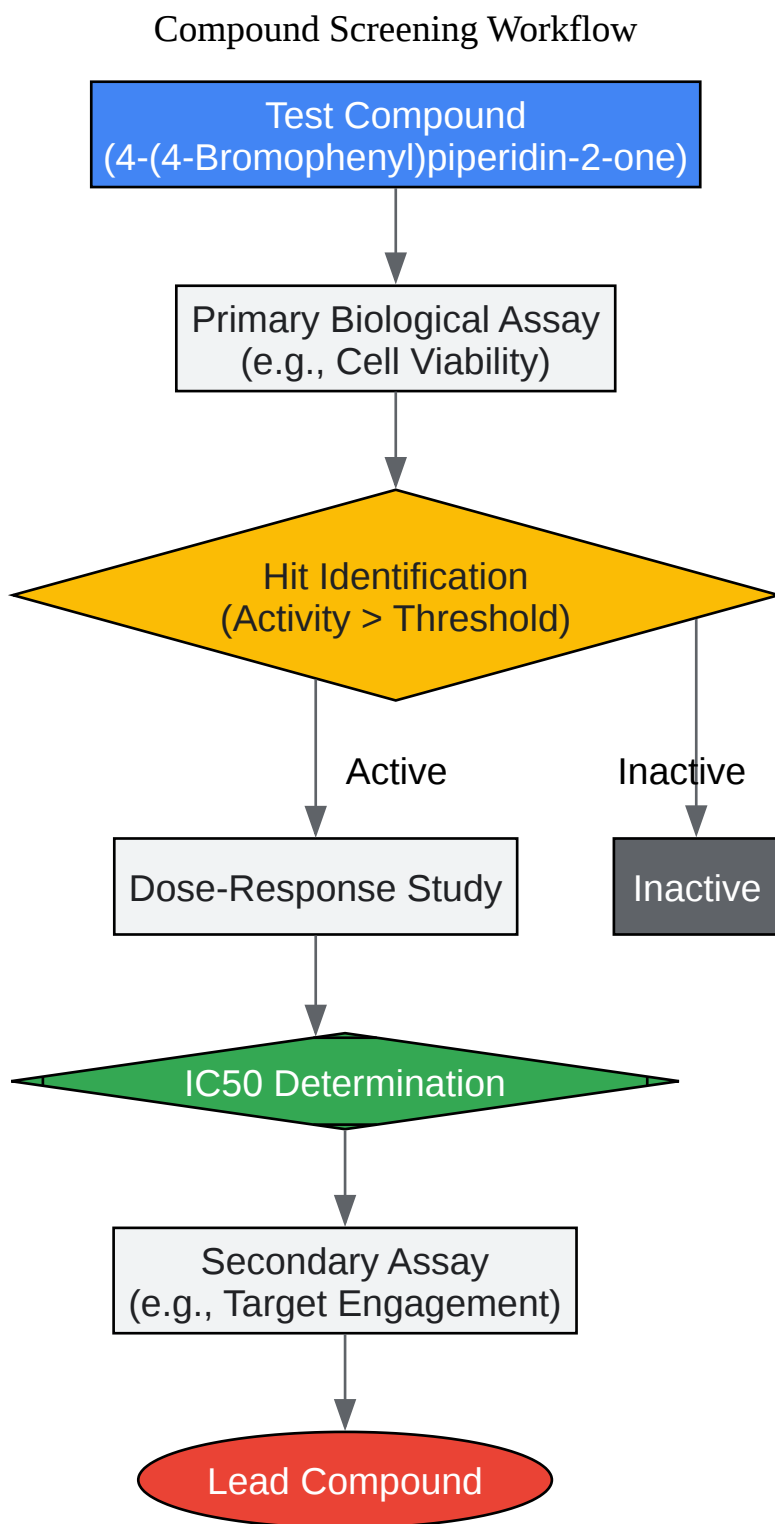
Quantitative Data

A thorough search for quantitative data such as IC_{50} values, binding constants, or pharmacokinetic parameters for **4-(4-Bromophenyl)piperidin-2-one** yielded no results.

Signaling Pathways and Logical Relationships

As there is no information on the biological targets or mechanism of action of **4-(4-Bromophenyl)piperidin-2-one**, it is not possible to generate any diagrams of signaling pathways or experimental workflows.

To illustrate a generic experimental workflow for compound screening, the following diagram is provided as an example.



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Caption: A generic workflow for in vitro compound screening.

Conclusion

The compound **4-(4-Bromophenyl)piperidin-2-one** (CAS 1893051-68-7) is a commercially available chemical intermediate. However, there is a notable absence of published scientific literature detailing its synthesis, biological activity, mechanism of action, or any associated experimental data. While the piperidine scaffold is of considerable interest in drug discovery, the specific properties of this brominated derivative remain uncharacterized in the public domain. Further research is required to elucidate the potential utility of this compound in a research or drug development context. This document will be updated as new information becomes available.

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